

An In-depth Technical Guide to the Non-Fullerene Acceptor ITIC

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Compound of Interest

Compound Name: *Itic*

Cat. No.: *B15549150*

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This technical guide provides a comprehensive overview of the **ITIC** molecule, a prominent non-fullerene acceptor in the field of organic electronics. It is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed information on its chemical identity, properties, synthesis, and a key application pathway.

Full IUPAC Name: 3,9-bis(2-methylene-(3-(1,1-dicyanomethylene)-indanone))-5,5,11,11-tetrakis(4-hexylphenyl)-dithieno[2,3-d:2',3'-d']-s-indaceno[1,2-b:5,6-b']dithiophene.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes key quantitative data for the **ITIC** molecule, facilitating comparison and reference.

Property	Value	References
Chemical Formula	C ₉₄ H ₈₂ N ₄ O ₂ S ₄	[1]
Molecular Weight	1427.94 g/mol	[1][3]
Highest Occupied Molecular Orbital (HOMO)	-5.48 eV	[1][3]
Lowest Unoccupied Molecular Orbital (LUMO)	-3.83 eV	[1][3]
Purity	≥98.0% (¹ H NMR)	[1]
Glass Transition Temperature (T _g)	180 °C	[4]
Thermal Stability	Stable at 100 °C for 250 hours	[2]
Peak Absorption Wavelength	~700 nm	[2]

Experimental Protocols

Synthesis of **ITIC** Precursor: 2-(2-((5-bromothiophen-2-yl)methylene)-3-oxo-2,3-dihydro-1H-inden-1-ylidene)malononitrile

A general synthetic protocol for a key precursor to **ITIC** and its derivatives is outlined below, based on established methodologies for similar compounds.

Materials:

- 5-bromothiophene-2-carbaldehyde
- 2-(3-oxo-2,3-dihydro-1H-inden-1-ylidene)malononitrile
- Chloroform (anhydrous)
- Pyridine
- Nitrogen gas (N₂)

- Three-necked flask and standard glassware for organic synthesis

Procedure:

- To a three-necked flask under a nitrogen atmosphere, add 5-bromothiophene-2-carbaldehyde (1 g, 5.23 mmol), 2-(3-oxo-2,3-dihydro-1H-inden-1-ylidene)malononitrile (1.5 g, 7.73 mmol), and 30 mL of anhydrous chloroform.
- Add 1 mL of pyridine to the mixture.
- The reaction mixture is stirred at a specified temperature (e.g., reflux) for a designated period to ensure the completion of the condensation reaction.
- Reaction progress is monitored using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield the desired intermediate.

Final Stille Coupling Reaction to form **ITIC** Core:

The final step typically involves a Stille coupling reaction between the precursor synthesized above and a distannylated indacenodithiophene core.

Materials:

- 2-(2-((5-bromothiophen-2-yl)methylene)-3-oxo-2,3-dihydro-1H-inden-1-ylidene)malononitrile
- Indacenodithiophene-distannane derivative (e.g., IDTT-ditin)
- Anhydrous toluene
- Palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$)
- Phosphine ligand (e.g., $\text{P}(\text{o-tol})_3$)

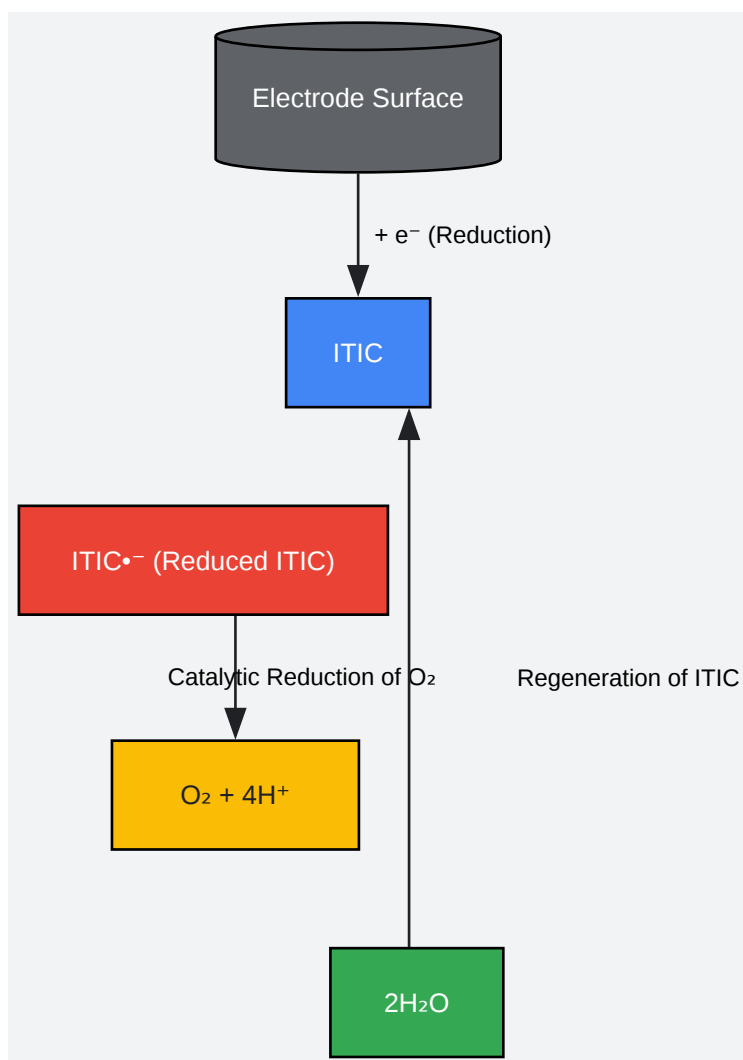
Procedure:

- In a three-necked flask under a nitrogen atmosphere, dissolve the brominated precursor and the distannylated core in anhydrous toluene.
- Deoxygenate the solution by bubbling with nitrogen for approximately 30 minutes.
- Add the palladium catalyst and the phosphine ligand to the reaction mixture.
- Heat the mixture to reflux (e.g., 110 °C) and maintain for 24 hours.
- After cooling to room temperature, the mixture is precipitated in methanol.
- The precipitate is collected and purified by column chromatography using a suitable solvent like chloroform.
- Further purification can be achieved by recrystallization from a chloroform/methanol mixture to yield the final **ITIC** product as a dark blue solid.^[5]

Signaling Pathway and Experimental Workflow

Electrochemical-Chemical Catalytic Pathway of **ITIC** in a Glucose Biosensor

ITIC can act as a redox mediator in electrochemical glucose biosensors. The process involves an electrochemical-chemical (EC') catalytic pathway where **ITIC** is first electrochemically reduced and then chemically regenerated by oxygen.^[6] This cycle is crucial for the sensor's signal amplification.



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Caption: Electrochemical-chemical catalytic pathway of **ITIC**.

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